

exploring the therapeutic potential of H122

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: H122

Cat. No.: B15621958

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Potential Candidates for "H122":

- miR-122: A well-characterized microRNA that is highly abundant in the liver. It is known to play a crucial role in liver homeostasis and is a key regulator in the pathogenesis of liver diseases, most notably hepatocellular carcinoma (HCC). Its therapeutic potential lies in its role as a tumor suppressor, and it is involved in multiple signaling pathways.
- GIM-122: A first-in-class, humanized immunoglobulin G1 kappa dual-functioning monoclonal antibody. It is currently in Phase 1/2 clinical trials for the treatment of advanced solid malignancies.[\[1\]](#)
- CC-122: An orally administered small molecule being investigated in Phase 1 clinical trials for its safety and tolerability in patients with advanced solid tumors and non-Hodgkin's lymphoma.

To proceed with the creation of a detailed technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams, please specify which of the following you are interested in:

- miR-122 (microRNA)
- GIM-122 (monoclonal antibody)

- CC-122 (small molecule)

If "H122" refers to a different agent not listed above, please provide a more specific identifier, such as the full name of the molecule, the disease it targets, or a relevant scientific publication. Upon receiving this clarification, a targeted and in-depth guide will be generated to meet the specified requirements.

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References

- [1. ClinicalTrials.gov \[clinicaltrials.gov\]](https://clinicaltrials.gov)
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